

Essential Safety and Handling Guidance for JNJ-42165279 Dihydrochloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: JNJ-42165279 dihydrochloride

Cat. No.: B8295929

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Researchers and laboratory personnel must adhere to stringent safety protocols when handling **JNJ-42165279 dihydrochloride**, a potent fatty acid amide hydrolase (FAAH) inhibitor.^{[1][2][3][4][5]} Due to its potential pharmacological activity and the general hazards associated with potent chemical compounds, a comprehensive approach to personal protective equipment (PPE), handling, and disposal is mandatory to ensure personnel safety and prevent environmental contamination. While a specific Safety Data Sheet (SDS) for **JNJ-42165279 dihydrochloride** is not publicly available, general safety data for similar hydrochloride and dihydrochloride salts indicate risks of harm if swallowed, skin and eye irritation, and potential respiratory irritation.^{[6][7]}

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is crucial to minimize exposure. The following table summarizes the recommended PPE for various stages of handling **JNJ-42165279 dihydrochloride**.

| Task Stage | Required Personal Protective Equipment (PPE) |
|---|---|
| Unpacking and Initial Handling | Nitrile or neoprene gloves (double-gloving recommended), disposable gown or lab coat, safety glasses with side shields or chemical splash goggles, and an N95 respirator or higher. [8][9] |
| Weighing and Aliquoting (in a ventilated enclosure) | Double nitrile gloves, disposable gown, safety goggles, and a face shield. A powered air-purifying respirator (PAPR) may be necessary for handling larger quantities or for extended periods.[10][11] |
| Solution Preparation and Use | Double nitrile gloves, disposable gown, and safety goggles. All work should be conducted within a certified chemical fume hood. |
| Spill Cleanup | Chemical-resistant gloves (e.g., butyl rubber), disposable coveralls, shoe covers, safety goggles, and a full-face respirator with appropriate cartridges.[8] |
| Waste Disposal | Nitrile gloves, disposable gown, and safety glasses. |

Operational Plan and Handling Procedures

Engineering Controls:

- All manipulations of solid **JNJ-42165279 dihydrochloride**, including weighing and stock solution preparation, must be performed in a certified chemical fume hood, a glove box, or a similar ventilated enclosure to minimize inhalation exposure.[10]
- For highly potent compounds, consider the use of flexible containment glove bags for dispensing operations to further reduce exposure risk.[10]

Procedural Steps:

- Preparation: Before handling, ensure all necessary PPE is readily available and in good condition. Designate a specific area for handling the compound.
- Weighing: Use a dedicated, calibrated analytical balance within a ventilated enclosure. Handle with care to avoid generating dust.
- Solubilization: **JNJ-42165279 dihydrochloride** is soluble in DMSO and ethanol.^{[2][3]} When preparing solutions, add the solvent slowly to the solid to avoid splashing.
- Storage: Store the solid compound at -20°C for long-term stability.^[2] Solutions should be stored as recommended by experimental protocols, typically in tightly sealed containers at low temperatures.
- Decontamination: After handling, decontaminate all surfaces, glassware, and equipment with an appropriate solvent (e.g., ethanol) followed by a cleaning agent. Dispose of all cleaning materials as hazardous waste.

Disposal Plan

The disposal of **JNJ-42165279 dihydrochloride** and any materials contaminated with it must be managed as hazardous waste in accordance with federal, state, and local regulations.^{[12][13]}

Waste Segregation and Collection:

- Solid Waste: Unused or expired solid **JNJ-42165279 dihydrochloride**, as well as contaminated items such as weigh boats, pipette tips, and gloves, should be collected in a dedicated, clearly labeled, leak-proof hazardous waste container.^{[12][14]}
- Liquid Waste: All solutions containing **JNJ-42165279 dihydrochloride** should be collected in a separate, labeled, and sealed hazardous liquid waste container.
- Sharps Waste: Needles and syringes used for handling solutions must be disposed of in a designated sharps container labeled as "HAZARDOUS DRUG WASTE ONLY".^[12]

Labeling and Storage:

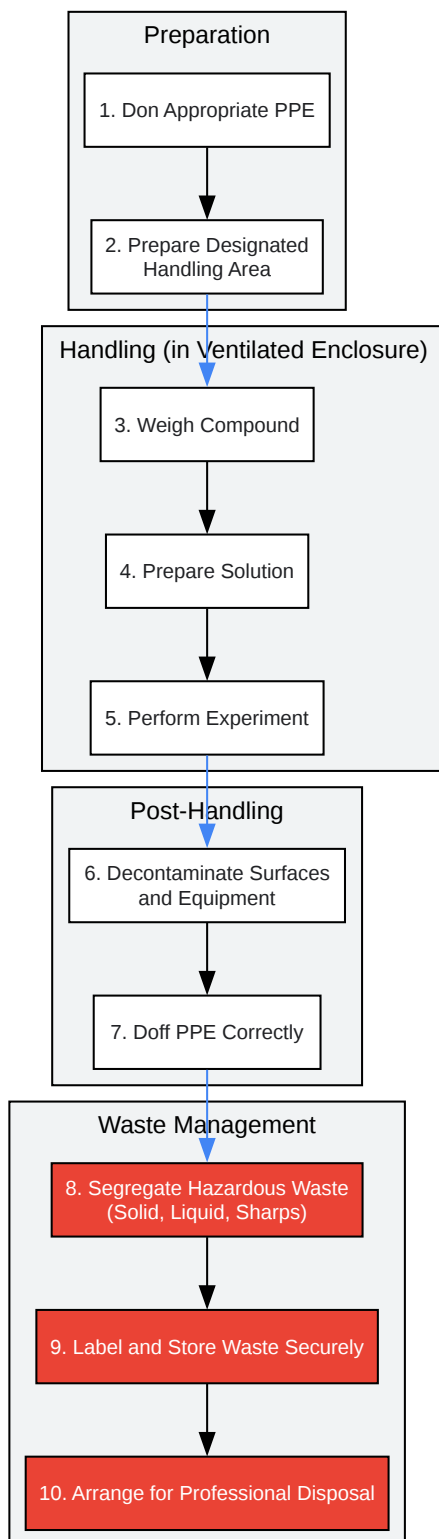
- All waste containers must be clearly labeled with "Hazardous Drug Waste" and the specific chemical name.[\[12\]](#)[\[13\]](#)
- Store hazardous waste in a secure, designated area away from general laboratory traffic while awaiting pickup by a licensed hazardous waste disposal company.[\[12\]](#)

Disposal Method:

- Engage a certified hazardous waste disposal vendor for the final disposal of all waste containing **JNJ-42165279 dihydrochloride**.[\[13\]](#) Common disposal methods for such compounds include incineration or secure landfilling for materials that cannot be incinerated.[\[13\]](#) Maintain records of all hazardous waste generated and disposed of.[\[15\]](#)[\[16\]](#)

Visualized Workflow for Handling JNJ-42165279 Dihydrochloride

Workflow for Safe Handling of JNJ-42165279 Dihydrochloride



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Caption: A logical workflow for the safe handling of **JNJ-42165279 dihydrochloride**.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. caymanchem.com [caymanchem.com]
- 3. selleckchem.com [selleckchem.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. Fatty Acid Amide Hydrolase Inhibition by JNJ-42165279: A Multiple-Ascending Dose and a Positron Emission Tomography Study in Healthy Volunteers - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. cdn.caymanchem.com [cdn.caymanchem.com]
- 7. file.medchemexpress.com [file.medchemexpress.com]
- 8. 8 Types of PPE to Wear When Compounding Hazardous Drugs | Provista [provista.com]
- 9. 3m.com [3m.com]
- 10. aiha.org [aiha.org]
- 11. Handling & Processing of Potent Compounds: A Holistic Approach - IPS [ipsdb.com]
- 12. eTool : Hospitals - Pharmacy - Disposal of Hazardous Drugs | Occupational Safety and Health Administration [osha.gov]
- 13. cleanmanagement.com [cleanmanagement.com]
- 14. ph.health.mil [ph.health.mil]
- 15. slmfacilities.com [slmfacilities.com]
- 16. How to Dispose of Hazardous Pharmaceutical Waste | MWP [medicalwastepros.com]
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